

# Thiophene-3-sulfonyl Chloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Thiophene-3-sulfonyl Chloride

Cat. No.: B1351042

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CAS Number: 51175-71-4[1][2]

This technical guide provides an in-depth overview of **thiophene-3-sulfonyl chloride**, a key intermediate in pharmaceutical and chemical synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and reactivity, with a focus on its application in the development of novel therapeutic agents.

## Core Properties of Thiophene-3-sulfonyl Chloride

**Thiophene-3-sulfonyl chloride** is a reactive compound utilized in the synthesis of various sulfur-containing molecules, most notably sulfonamides. Its physical and chemical properties are crucial for its handling, storage, and application in synthetic chemistry.

## Physicochemical Data

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>3</sub> ClO <sub>2</sub> S <sub>2</sub>	[1]
Molecular Weight	182.65 g/mol	[1]
Melting Point	44 °C	[1]
Boiling Point	101-103 °C	[1]
Density	1.58 g/cm <sup>3</sup>	[1]
Flash Point	114 °C	[1]
Refractive Index	1.581	[1]
Storage Conditions	Store under Nitrogen	[1]

## Safety and Handling

**Thiophene-3-sulfonyl chloride** is classified as a corrosive substance. It causes severe skin burns and eye damage.[1] Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[1] It should be stored in a dry, cool, and well-ventilated place, away from incompatible materials such as bases, water, strong oxidizing agents, and amines.[1]

## Experimental Protocols

Detailed methodologies for the synthesis and a key reaction of **thiophene-3-sulfonyl chloride** are provided below. These protocols are based on established procedures for thiophenesulfonyl chlorides and related compounds.

### Synthesis of Thiophene-3-sulfonyl Chloride via Chlorosulfonation

This protocol describes a general method for the synthesis of thiophenesulfonyl chlorides using a Vilsmeier-type reagent formed from N,N-dimethylformamide (DMF) and sulfonyl chloride (SO<sub>2</sub>Cl<sub>2</sub>).

Materials:

- Thiophene
- N,N-Dimethylformamide (DMF), freshly distilled
- Sulfuryl chloride (SO<sub>2</sub>Cl<sub>2</sub>), freshly distilled
- Ice
- Chloroform (CHCl<sub>3</sub>)
- 5% Sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Water
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

#### Procedure:

- **Complex Formation:** In a flask cooled with an ice bath, slowly add freshly distilled SO<sub>2</sub>Cl<sub>2</sub> (0.13 mol) dropwise to ice-cooled DMF (0.13 mol), ensuring the temperature is maintained below 25 °C. Allow the resulting hygroscopic solid complex to stand at the same temperature for an additional 30 minutes.
- **Reaction with Thiophene:** Add thiophene (0.1 mol) to the prepared complex. Heat the mixture on a water bath at 95-98 °C for 1 hour with occasional shaking.
- **Work-up:** Cool the viscous brown mixture and pour it into ice water. Extract the aqueous mixture with CHCl<sub>3</sub>.
- **Purification:** Wash the organic extract successively with water, 5% NaHCO<sub>3</sub> solution, and water. Dry the organic layer over anhydrous MgSO<sub>4</sub>.
- **Isolation:** Evaporate the solvent under reduced pressure. The resulting crude product can be further purified by vacuum distillation to yield thiophene-2-sulfonyl chloride. A similar procedure can be adapted for the 3-isomer, though yields and reaction conditions may vary.

## Synthesis of a Thiophene-3-sulfonamide Derivative

This protocol outlines the reaction of **thiophene-3-sulfonyl chloride** with an amine to form a sulfonamide, a common scaffold in medicinal chemistry.

Materials:

- **Thiophene-3-sulfonyl chloride**
- Primary or secondary amine (e.g., aniline)
- Triethylamine (Et<sub>3</sub>N) or other suitable base
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) or other suitable aprotic solvent
- 1 M Hydrochloric acid (HCl)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

Procedure:

- **Reaction Setup:** Dissolve the amine (1.0 equivalent) and triethylamine (1.2 equivalents) in CH<sub>2</sub>Cl<sub>2</sub> in a flask cooled in an ice bath.
- **Addition of Sulfonyl Chloride:** Add a solution of **thiophene-3-sulfonyl chloride** (1.1 equivalents) in CH<sub>2</sub>Cl<sub>2</sub> dropwise to the cooled amine solution with stirring.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- **Work-up:** Dilute the reaction mixture with CH<sub>2</sub>Cl<sub>2</sub> and wash with 1 M HCl, water, and brine.
- **Isolation and Purification:** Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate under reduced pressure. The crude sulfonamide can be purified by recrystallization or column chromatography.

## Applications in Drug Development

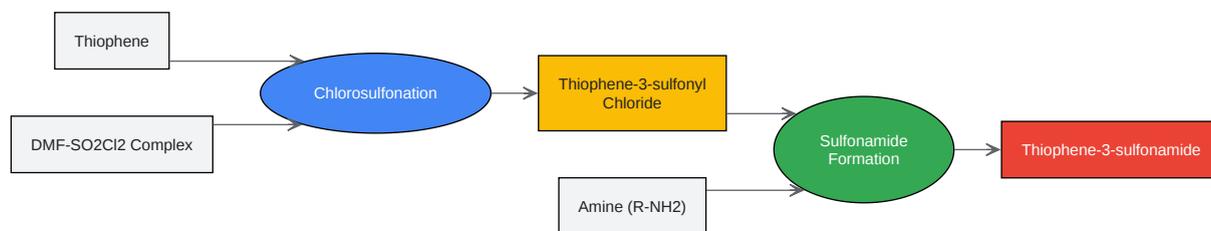
Thiophene-containing compounds are of significant interest in medicinal chemistry due to their diverse biological activities. Thiophene derivatives have shown promise as antifungal agents.[3][4] The sulfonamide functional group, readily synthesized from **thiophene-3-sulfonyl chloride**, is a well-established pharmacophore present in numerous approved drugs.[5][6]

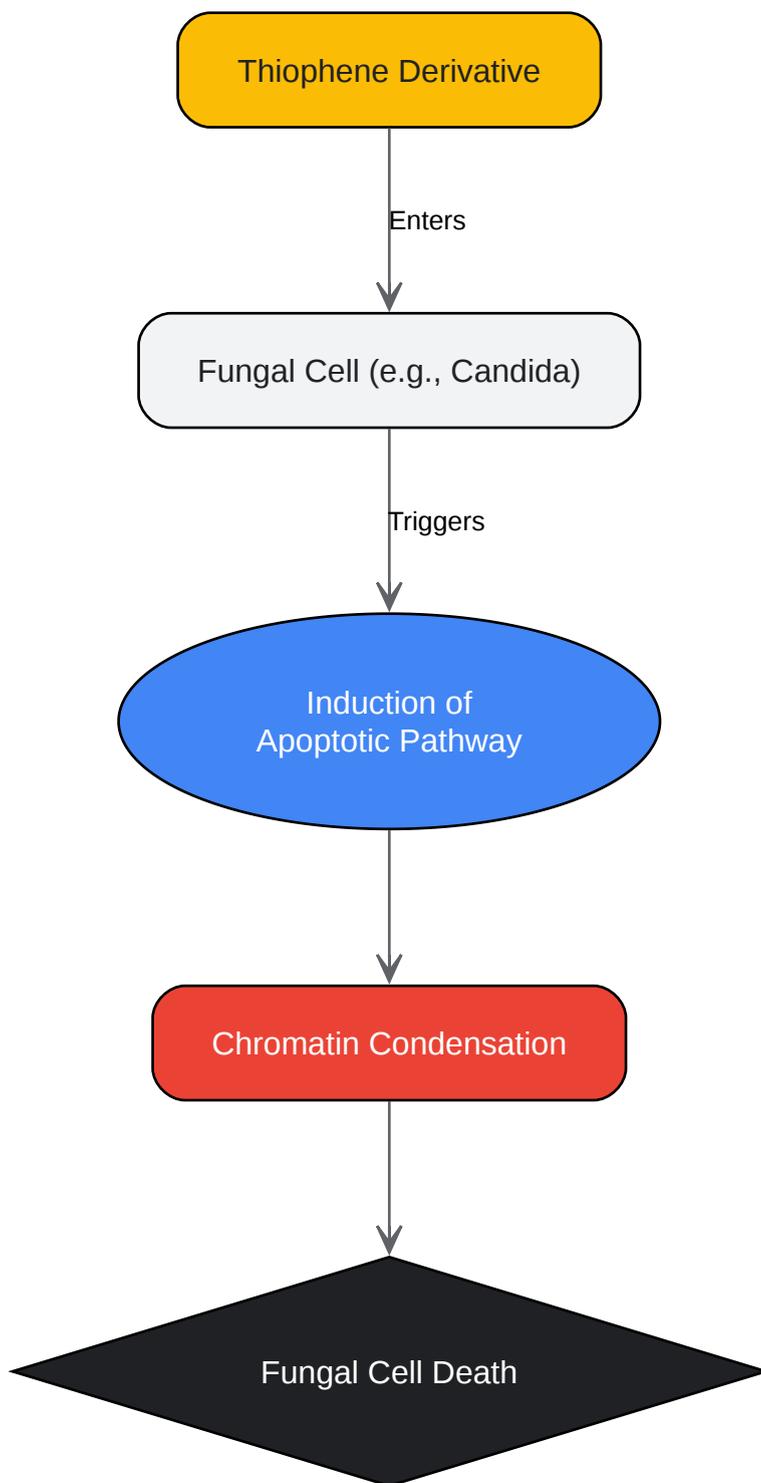
## Antifungal Activity of Thiophene Derivatives

Recent studies have highlighted the potential of thiophene derivatives as antifungal agents, particularly against fluconazole-resistant strains of *Candida* species. One study demonstrated that a thiophene derivative exhibited a synergistic effect with fluconazole and induced apoptosis-like cell death in yeast.[3] This suggests that compounds derived from **thiophene-3-sulfonyl chloride** could be explored for the development of new antifungal therapies.

## Visualizations

The following diagrams illustrate key conceptual workflows and pathways related to **thiophene-3-sulfonyl chloride**.





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